

Bis-Propargyl-PEG18: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: *Bis-Propargyl-PEG18*

Cat. No.: *B15567035*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the SDS provided by the manufacturer before handling this chemical and adhere to all institutional and regulatory safety protocols. The information contained herein is compiled from publicly available sources and is accurate to the best of our knowledge. However, significant discrepancies in hazard classification exist between suppliers, and specific toxicological data for this compound is limited. Therefore, a cautious approach to handling is strongly recommended.

Introduction

Bis-Propargyl-PEG18 is a homobifunctional crosslinker commonly used in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs).[1][2] Its structure features a polyethylene glycol (PEG) spacer of 18 ethylene glycol units, terminated at both ends with reactive propargyl groups.[1] These propargyl groups can readily participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry" reactions to form stable triazole linkages with azide-modified molecules.[1] The hydrophilic PEG chain enhances the solubility of the resulting conjugates in aqueous media.[3]

This guide provides an in-depth overview of the safety and handling considerations for **Bis-Propargyl-PEG18**, with a focus on presenting the available data in a clear and accessible format for laboratory personnel.

Chemical and Physical Properties

Limited public information is available regarding the specific physical properties of **Bis-Propargyl-PEG18**. The following table summarizes the known data.

Property	Value	Source(s)
Chemical Name	Bis-Propargyl-PEG18	[4] [5]
Synonyms	Not specified	
CAS Number	124238-56-8	[3] [4]
Molecular Formula	C40H74O18	[1] [4]
Molecular Weight	843.01 g/mol	[1] [4]
Appearance	Not specified	
Solubility	Soluble in Water, DMSO, DCM, DMF	[3]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	

Hazard Identification and GHS Classification

A significant discrepancy exists in the GHS classification of **Bis-Propargyl-PEG18** among different suppliers. This underscores the importance of consulting the specific SDS for the product in hand and handling the compound with a degree of caution until more definitive toxicological data is available.

Hazard Classification	Supplier 1 (AxisPharm)[4]	Supplier 2 (DC Chemicals) [5]
GHS Classification	Not classified as a hazard	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410
Hazard Statement(s)	None	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.
Pictogram(s)	None	Signal word: Warning

Note: The toxicology of polyethylene glycols (PEGs) is generally considered to be low. However, the toxicological properties of the terminal propargyl groups on this specific molecule have not been well-characterized in the public domain. The propargyl group itself can be associated with certain toxicities, and its presence on the PEG chain may alter the overall toxicological profile.

Experimental Protocols

Detailed experimental protocols for the safety and handling assessment of **Bis-Propargyl-PEG18** are not available in the public literature. The information provided in this guide is based on the Safety Data Sheets from chemical suppliers.

Safe Handling and Storage

Personal Protective Equipment (PPE)

Given the conflicting hazard information, a conservative approach to PPE is recommended.

- Eye Protection: Chemical safety goggles or a face shield should be worn.[4]
- Hand Protection: Chemical-resistant gloves are required. Nitrile or neoprene gloves are generally recommended for handling a variety of chemicals. However, users should consult glove manufacturer's chemical resistance charts for specific advice.[4]

- Skin and Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.[4]
- Respiratory Protection: If working with the material in a way that could generate dust or aerosols, a respirator may be necessary.[4]

Handling

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke when using this product.[5]
- Wash hands thoroughly after handling.[5]
- Avoid release to the environment.[5]

Storage

- Store in a tightly sealed container.[1]
- Recommended storage temperature is -20°C for long-term stability.[3]
- If stock solutions are prepared, it is recommended to store them as aliquots in tightly sealed vials at -20°C for up to one month.[1]
- Allow the product to equilibrate to room temperature for at least one hour before opening the vial.[1]

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention if irritation persists.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation

persists.[4]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Ingestion: If swallowed, wash out mouth with water provided the person is conscious. Call a physician. Do NOT induce vomiting.[5]

Accidental Release Measures

- Wear appropriate personal protective equipment.[4]
- For a solid spill, sweep up, place in a bag and hold for waste disposal.
- For a liquid spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[4]
- Avoid raising dust.
- Ventilate the area and wash the spill site after material pickup is complete.
- Prevent entry into drains or water courses.[4]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[5]
- Specific Hazards: May emit irritant fumes upon combustion.[5]
- Protective Equipment: Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[4]

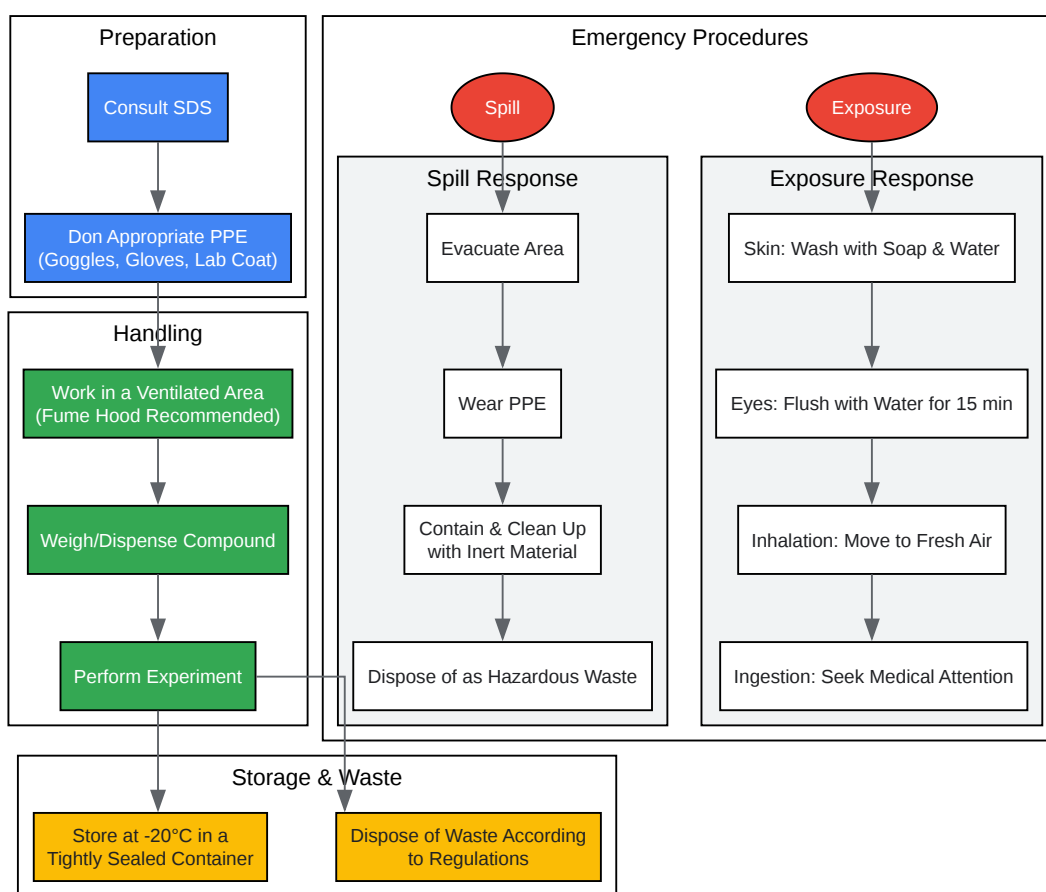
Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. Avoid release to the environment.[5]

Visual Guides

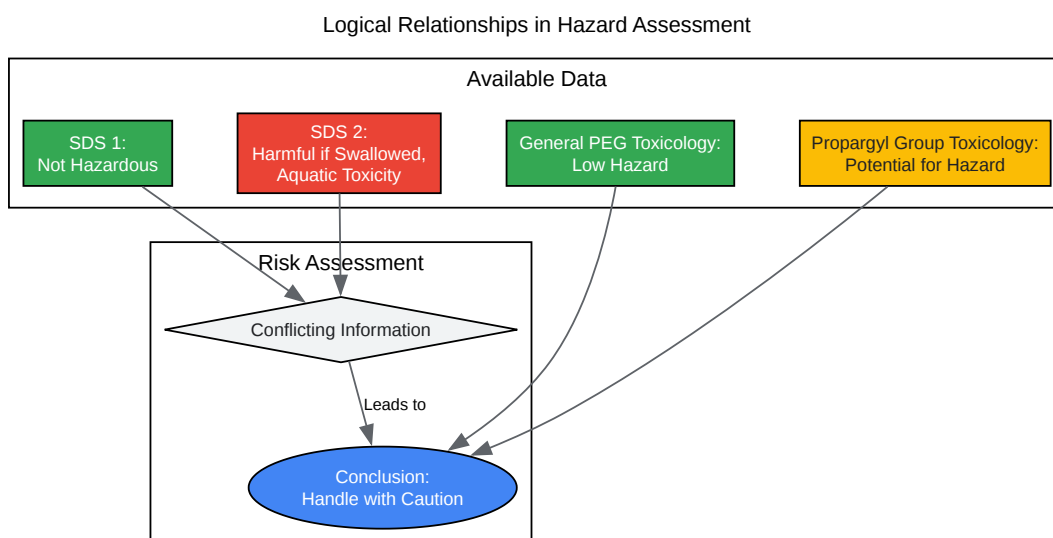
The following diagrams illustrate key workflows and relationships for the safe handling of **Bis-Propargyl-PEG18**.

Safe Handling Workflow for Bis-Propargyl-PEG18



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Caption: A workflow for the safe handling of **Bis-Propargyl-PEG18**.



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Caption: Logical relationships in assessing the hazards of **Bis-Propargyl-PEG18**.

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